

cis-Octahydroisoindole molecular weight and formula

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Compound of Interest

Compound Name: *cis-Octahydroisoindole*

Cat. No.: B142279

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Core Technical Data on cis-Octahydroisoindole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **cis-Octahydroisoindole**, a saturated heterocyclic organic compound. Due to its structural characteristics, this compound serves as a valuable building block in medicinal chemistry and drug development.

Physicochemical Properties

The core molecular attributes of **cis-Octahydroisoindole** are summarized in the table below. These data are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Parameter	Value	Source
Molecular Formula	C ₈ H ₁₅ N	[1] [2]
Molecular Weight	125.21 g/mol	[1]
Exact Mass	125.120449483 Da	[1] [2]
IUPAC Name	2,3,3a,4,5,6,7,7a-octahydro-1H-isoindole	[1]
CAS Number	21850-12-4	[1] [2] [3]

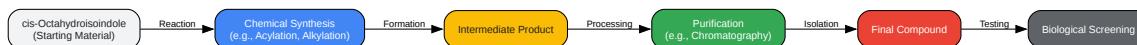
Experimental Protocols and Applications

cis-Octahydroisoindole and its derivatives are key intermediates in the synthesis of various pharmaceutical compounds. For instance, it is a crucial component in the synthesis of Mitiglinide, a drug used for the treatment of type 2 diabetes. The synthesis of such compounds often involves multi-step reactions where the octahydroisoindole moiety is introduced to form the final active pharmaceutical ingredient.

While specific, detailed experimental protocols are proprietary and vary by application, a general synthetic workflow for compounds incorporating the **cis-octahydroisoindole** scaffold can be conceptualized. This typically involves the reaction of a **cis-octahydroisoindole** precursor with other chemical entities to build the final molecular structure.

Logical Workflow for Synthetic Application

The following diagram illustrates a generalized logical workflow for the utilization of **cis-Octahydroisoindole** in a synthetic chemistry context, leading to a final product for biological screening.



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Caption: Generalized workflow for the synthesis and screening of a derivative of **cis-Octahydroisoindole**.

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References

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